

"experimental protocol for reaction with Sodium 2,3-dichloro-2-methylpropionate"

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Compound of Interest

Compound Name: Sodium 2,3-dichloro-2-methylpropionate

Cat. No.: B161113

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Application Notes and Protocols for Sodium 2,3-dichloro-2-methylpropionate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **Sodium 2,3-dichloro-2-methylpropionate**. It includes a protocol for its application as a chemical hybridizing agent to induce male sterility in plants and a representative protocol for a nucleophilic substitution reaction, a common transformation for this class of compounds.

Chemical Properties and Safety Information

Property	Value	Reference
CAS Number	1899-36-1	[1]
Molecular Formula	C4H5Cl2NaO2	[1]
Molecular Weight	178.98 g/mol	[1]
Synonyms	Sodium α,β -dichloroisobutyrate, DCIB, Mendok	[1]
Appearance	White to off-white powder	
Solubility	Soluble in water	

Safety Precautions: Handle **Sodium 2,3-dichloro-2-methylpropionate** in a well-ventilated area.[1] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.[1] In case of contact, rinse the affected area thoroughly with water. If swallowed, seek medical attention immediately.

Application 1: Induction of Male Sterility in Plants (Chemical Hybridizing Agent)

Sodium 2,3-dichloro-2-methylpropionate is an effective gametocide used to induce male sterility in plants, which is a valuable tool in hybrid seed production. The following protocol is based on its successful application in tomatoes.

Experimental Protocol: Induction of Male Sterility in Tomato (*Solanum lycopersicum*)

1. Materials:

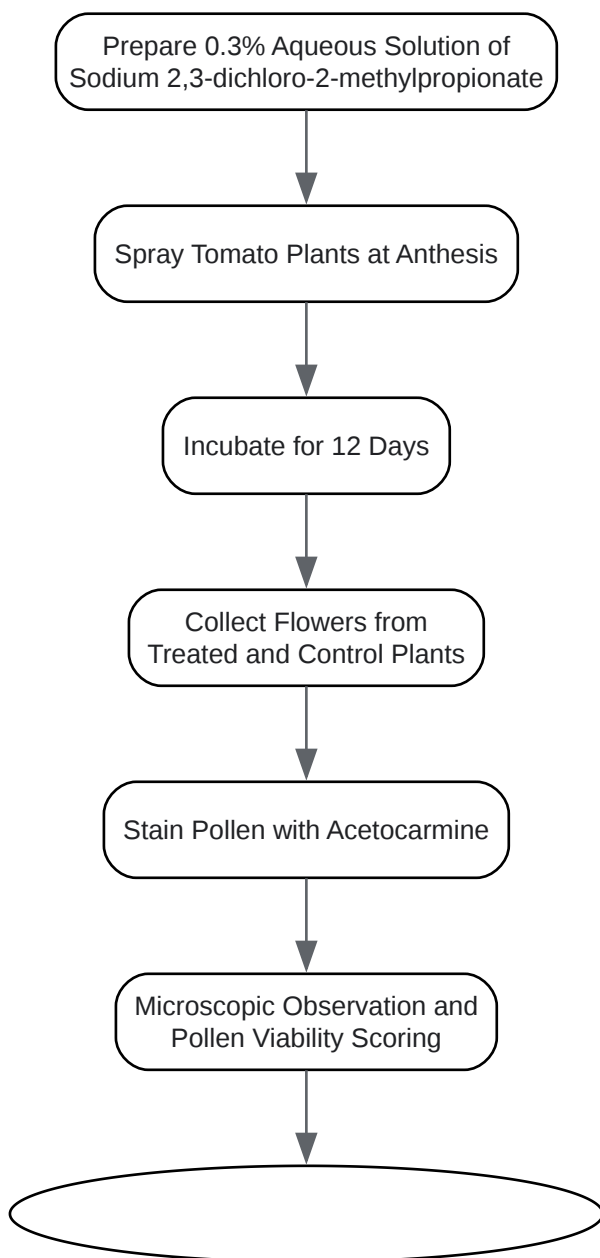
- **Sodium 2,3-dichloro-2-methylpropionate**
- Distilled water
- Beaker or flask
- Magnetic stirrer and stir bar
- Graduated cylinder

- Spray bottle
- Tomato plants at the pre-anthesis to anthesis stage
- Microscope slides
- Cover slips
- Acetocarmine stain (1% in 45% acetic acid) or other pollen viability stain
- Light microscope

2. Procedure:

3. Expected Results: Spraying tomatoes with a 0.3% solution of **Sodium 2,3-dichloro-2-methylpropionate** at anthesis has been shown to induce male sterility for approximately 12 days, starting 12 days after the treatment. The female fertility of the treated plants should remain largely unaffected, allowing for controlled cross-pollination.

Workflow for Induction of Male Sterility



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Caption: Workflow for inducing and verifying male sterility in plants.

Application 2: Nucleophilic Substitution Reaction

The two chlorine atoms in **Sodium 2,3-dichloro-2-methylpropionate**, particularly the one on the tertiary carbon, are susceptible to nucleophilic substitution. This allows for the synthesis of various derivatives. The following is a representative protocol for the reaction with a thiol to form a thioether, a common transformation for alkyl halides.

Note: This is a generalized protocol and may require optimization for specific substrates and desired products.

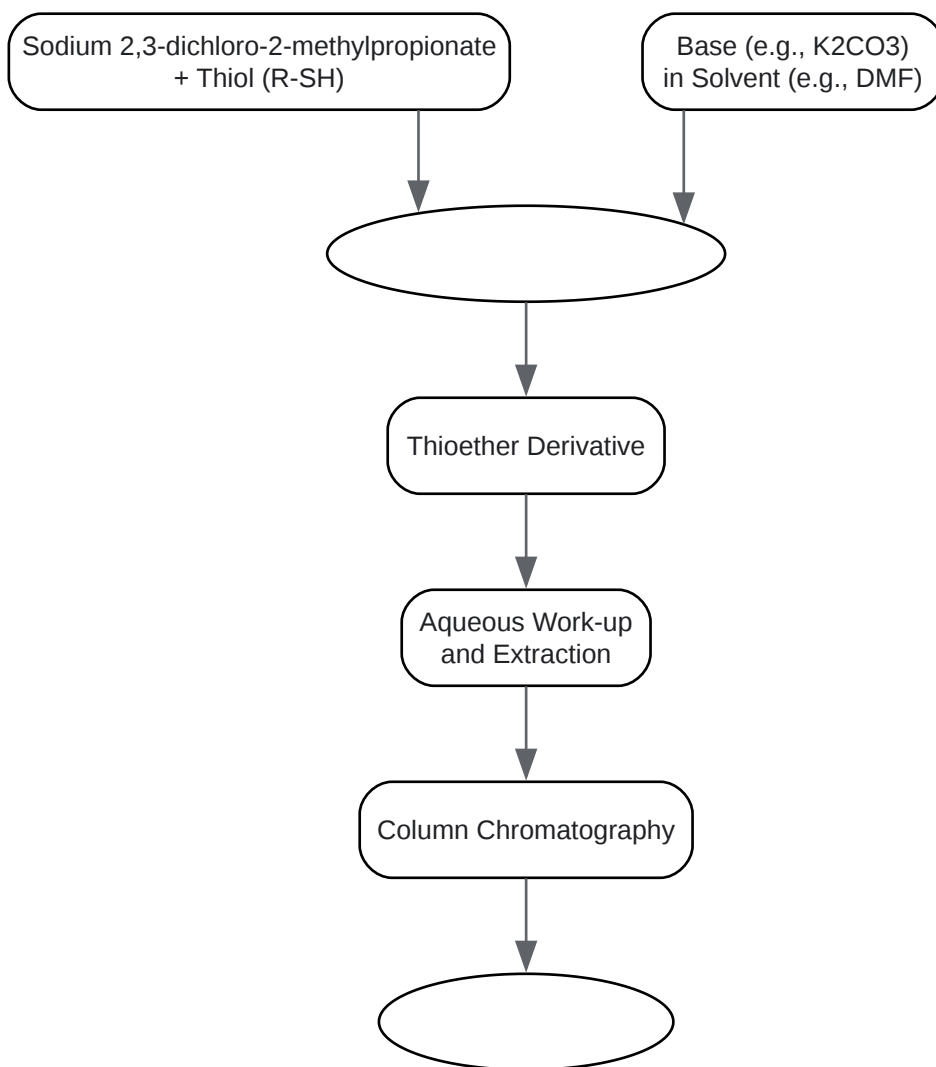
Representative Experimental Protocol: Synthesis of a Thioether Derivative

1. Materials:

- **Sodium 2,3-dichloro-2-methylpropionate**
- A thiol (e.g., thiophenol)
- A suitable solvent (e.g., Dimethylformamide - DMF)
- A non-nucleophilic base (e.g., Potassium carbonate)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Drying agent (e.g., anhydrous Sodium sulfate)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

2. Procedure:

Reaction Pathway



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Caption: General pathway for nucleophilic substitution on the substrate.

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References

- 1. researchgate.net [researchgate.net]

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